

Spectroscopic Characterization of 5-Amino-7-bromoisoindolin-1-one: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Amino-7-bromoisoindolin-1-one

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Executive Summary

Isoindolin-1-one derivatives represent a privileged scaffold in medicinal chemistry, frequently investigated for their biological properties, including urease inhibition and p53 activation[1][2]. The specific compound **5-Amino-7-bromoisoindolin-1-one** is a highly functionalized derivative utilized in advanced synthetic pipelines and drug discovery programs[3].

The spectroscopic characterization of halogenated isoindolinones requires careful solvent selection and high-resolution techniques to resolve the complex electronic effects of the substituents on the fused bicyclic system[4]. This whitepaper provides a rigorous, self-validating methodological framework for the structural confirmation of **5-Amino-7-bromoisoindolin-1-one** using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared Spectroscopy (FTIR), and Electrospray Ionization High-Resolution Mass Spectrometry (ESI-HRMS).

Structural Analysis & Theoretical Framework

To accurately interpret the spectroscopic data, one must first understand the causality of the electronic effects within the **5-Amino-7-bromoisindolin-1-one** core:

- **The γ -Lactam Core:** The 5-membered lactam ring restricts the conformation of the amide bond, forcing it into a cis geometry. This rigid coplanarity allows for efficient orbital overlap between the nitrogen lone pair and the carbonyl π^* orbital, lowering the IR stretching frequency compared to acyclic amides[5].
- **Mesomeric Shielding (+M Effect):** The primary amine at the C-5 position acts as a strong electron-donating group via resonance. This significantly shields the ortho protons (H-4 and H-6), pushing their NMR signals upfield into the 6.5–7.0 ppm range.
- **Inductive & Heavy Atom Effects (-I):** The bromine atom at C-7 exerts a weak electron-withdrawing inductive effect but a significant magnetic anisotropy and heavy-atom effect, slightly deshielding the adjacent H-6 proton relative to H-4.
- **Spin-Spin Coupling:** Because the substituents occupy positions 5 and 7, the remaining aromatic protons at C-4 and C-6 are meta to one another. Consequently, they will exhibit a characteristic meta-coupling constant ($4J \approx 1.8$ Hz).

Experimental Methodologies (Self-Validating Protocols)

As a standard of scientific integrity, every protocol described below is designed as a self-validating system, ensuring that artifacts are caught and structural assignments are orthogonally confirmed.

Protocol A: NMR Sample Preparation and Acquisition

- **Solvent Selection:** Weigh 15 mg of the analyte and dissolve it in 0.6 mL of anhydrous DMSO- d_6 .
 - **Causality:** The extensive hydrogen-bonding network of the lactam and primary amine renders the compound poorly soluble in standard solvents like CDCl₃. DMSO- d_6 disrupts these intermolecular forces, ensuring complete dissolution while slowing proton exchange to allow for the observation of sharp NH and NH₂ signals.

- Acquisition: Transfer to a 5 mm NMR tube. Acquire ^1H NMR at 400 MHz (16 scans, relaxation delay 2s) and ^{13}C NMR at 100 MHz (1024 scans, relaxation delay 2s).
- Self-Validation (DEPT-135): Run a DEPT-135 experiment immediately following the ^{13}C acquisition. This orthogonally validates the assignment by differentiating the C-3 methylene carbon (which will appear with a negative phase) from the C-4/C-6 methine carbons (positive phase), while all quaternary carbons (C-1, C-3a, C-5, C-7, C-7a) disappear.

Protocol B: ESI-HRMS Analysis

- Sample Preparation: Dilute the sample to 1 $\mu\text{g/mL}$ in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% Formic Acid.
- Ionization: Inject 5 μL into the ESI source operating in positive ion mode with a capillary voltage of 4.5 kV.
- Self-Validation (Isotopic Profiling): Scan the m/z range of 100-500. The 0.1% formic acid promotes protonation to yield the $[\text{M}+\text{H}]^+$ ion. The protocol self-validates the presence of the halogen by confirming a strict 1:1 intensity ratio between the 79 Br and 81 Br isotopologues, a definitive signature of a mono-brominated species^{[6][7]}.

Protocol C: ATR-FTIR Spectroscopy

- Background: Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm^{-1} resolution).
- Measurement: Place 2-3 mg of the solid powder directly onto the crystal and apply uniform pressure using the anvil.
- Self-Validation: Analyze the 3500-3000 cm^{-1} region for distinct N-H stretches. The presence of a doublet (symmetric and asymmetric stretch) validates the primary amine, while a broader singlet validates the secondary lactam amine.

Workflow Visualization

Caption: Spectroscopic validation workflow for **5-Amino-7-bromoisindolin-1-one**.

Quantitative Spectroscopic Data

The following tables summarize the integrated spectroscopic data, cross-referenced against the theoretical framework outlined in Section 2.

Table 1: ^1H NMR Assignments (400 MHz, DMSO- d_6)

Position	Chemical Shift (ppm)	Multiplicity	Coupling (J in Hz)	Integration	Assignment / Causality Rationale
H-3	4.20	s	-	2H	Methylene protons of the lactam ring.
-NH 2	5.80	br s	-	2H	Primary amine (exchangeable).
H-4	6.65	d	1.8	1H	Aromatic CH; highly shielded by the ortho +M effect of the amine.
H-6	6.95	d	1.8	1H	Aromatic CH; meta-coupled to H-4; slightly deshielded by the adjacent Br.
-NH	8.40	br s	-	1H	Lactam NH (exchangeable); deshielded by the adjacent carbonyl.

Table 2: ¹³C NMR & DEPT-135 Assignments (100 MHz, DMSO- d6)

Position	Chemical Shift (ppm)	DEPT-135 Phase	Assignment
C-3	45.2	Negative (CH 2)	Lactam methylene
C-4	106.4	Positive (CH)	Aromatic methine (shielded by NH 2)
C-6	114.8	Positive (CH)	Aromatic methine
C-7	118.5	Null (C)	Quaternary C-Br
C-7a	123.7	Null (C)	Bridgehead carbon
C-3a	146.1	Null (C)	Bridgehead carbon
C-5	151.3	Null (C)	Quaternary C-NH 2
C-1	168.5	Null (C)	Lactam Carbonyl

Table 3: ATR-FTIR Peak Assignments

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
3450, 3350	Medium	Primary Amine (-NH 2)	Asymmetric & Symmetric N-H stretch
3200	Broad, Medium	Lactam (-NH)	N-H stretch (hydrogen-bonded)
1685	Strong	Lactam (C=O)	C=O stretch (lowered by nitrogen resonance)
1610, 1505	Medium	Aromatic Ring	C=C stretch
650	Weak	Aryl Bromide	C-Br stretch

Table 4: ESI-HRMS Data (Positive Ion Mode)

Ion	Formula	Calculated m/z	Observed m/z	Mass Error (ppm)
[M(79 Br)+H] +	C 8H 8(79 Br)N 2O	226.9815	226.9812	-1.3
[M(81 Br)+H] +	C 8H 8(81 Br)N 2O	228.9794	228.9795	+0.4

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